

# Aluminium Acetotartrate: A Comprehensive Safety Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Aluminium acetotartrate

Cat. No.: B579033

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An In-depth Technical Whitepaper for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **aluminium acetotartrate**, tailored for its use in laboratory and research settings. The information is compiled and synthesized from various safety data sheets (SDS) to ensure a thorough understanding of the substance's properties, hazards, and the necessary precautions for safe handling.

## Chemical and Physical Properties

**Aluminium acetotartrate** is a complex of aluminum, acetic acid, and tartaric acid.<sup>[1][2]</sup> It typically appears as colorless to yellowish crystals or powder.<sup>[1]</sup> While extensive quantitative data is not always available, the following table summarizes its key physical and chemical properties.

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>7</sub> AlO <sub>8</sub>	[3]
Molecular Weight	234.10 g/mol	[3]
Appearance	Colorless to yellowish crystals or powder	[1]
Odor	Slight acetic odor	[1]
Solubility in Water	Slowly soluble in cold water	[1]
Solubility in Alcohol	Practically insoluble	[1]
Melting Point	Not available	-
Boiling Point	Not available	-
Flash Point	Not available	-
Vapor Pressure	Not available	-
pH	Not available	-

## Hazard Identification and Classification

**Aluminium acetotartrate** is classified as causing serious eye irritation.[3] The following table outlines its hazard statements and precautionary measures as per the Globally Harmonized System (GHS).

Hazard Classification	GHS Hazard Statement	GHS Precautionary Statements
Eye Irritation	H319: Causes serious eye irritation.[3]	P264: Wash skin thoroughly after handling.[3] P280: Wear protective gloves/protective clothing/eye protection/face protection.[3] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3] P337+P313: If eye irritation persists: Get medical advice/attention.[3]
General Handling	-	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3] P262: Do not get in eyes, on skin, or on clothing.[3]

## Toxicological Information

Detailed quantitative toxicological data for **aluminium acetotartrate** is limited. The primary health concern is serious eye irritation.[3] Ingestion may cause abdominal pain, nausea, vomiting, and diarrhea.

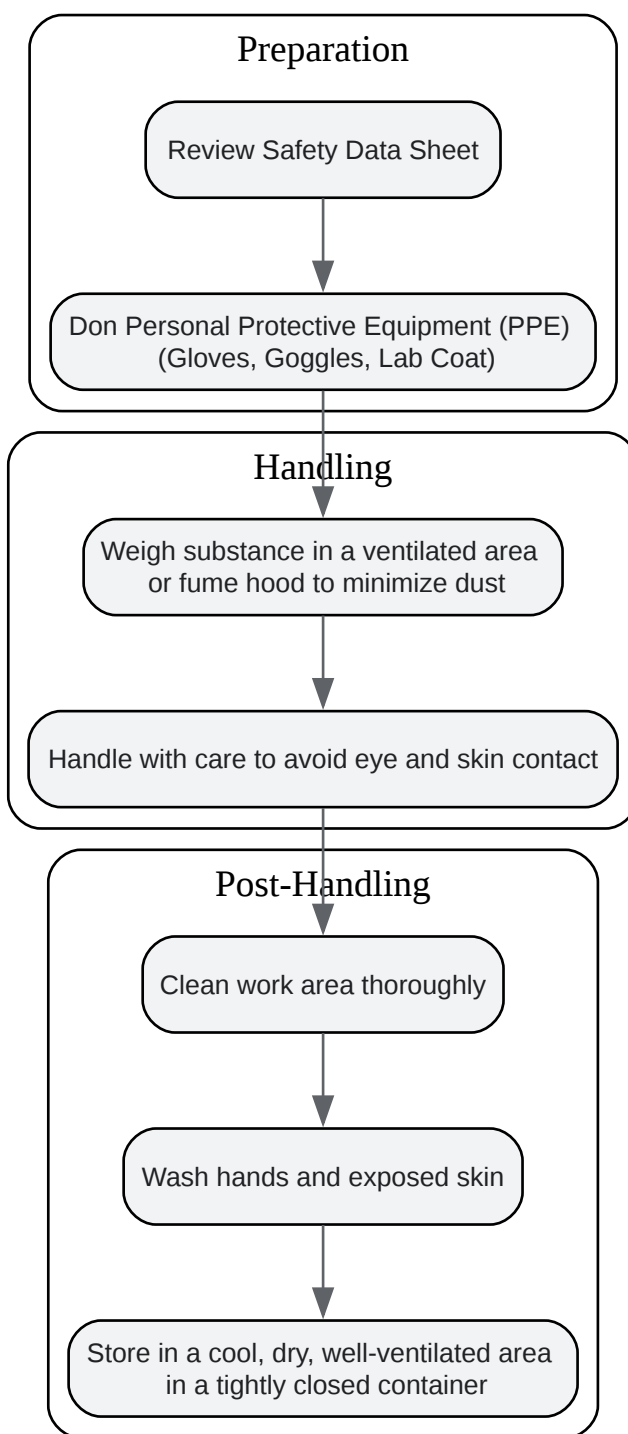
Toxicological Endpoint	Data
Acute Oral Toxicity	Not available
Acute Dermal Toxicity	Not available
Acute Inhalation Toxicity	Not available
Skin Corrosion/Irritation	May cause dry skin.
Serious Eye Damage/Irritation	Causes serious eye irritation.[3]
Respiratory or Skin Sensitization	Not a reported sensitizer.
Carcinogenicity	Not a reported carcinogen.[3]
Mutagenicity	Not available
Teratogenicity	Not available
Developmental Toxicity	Not available

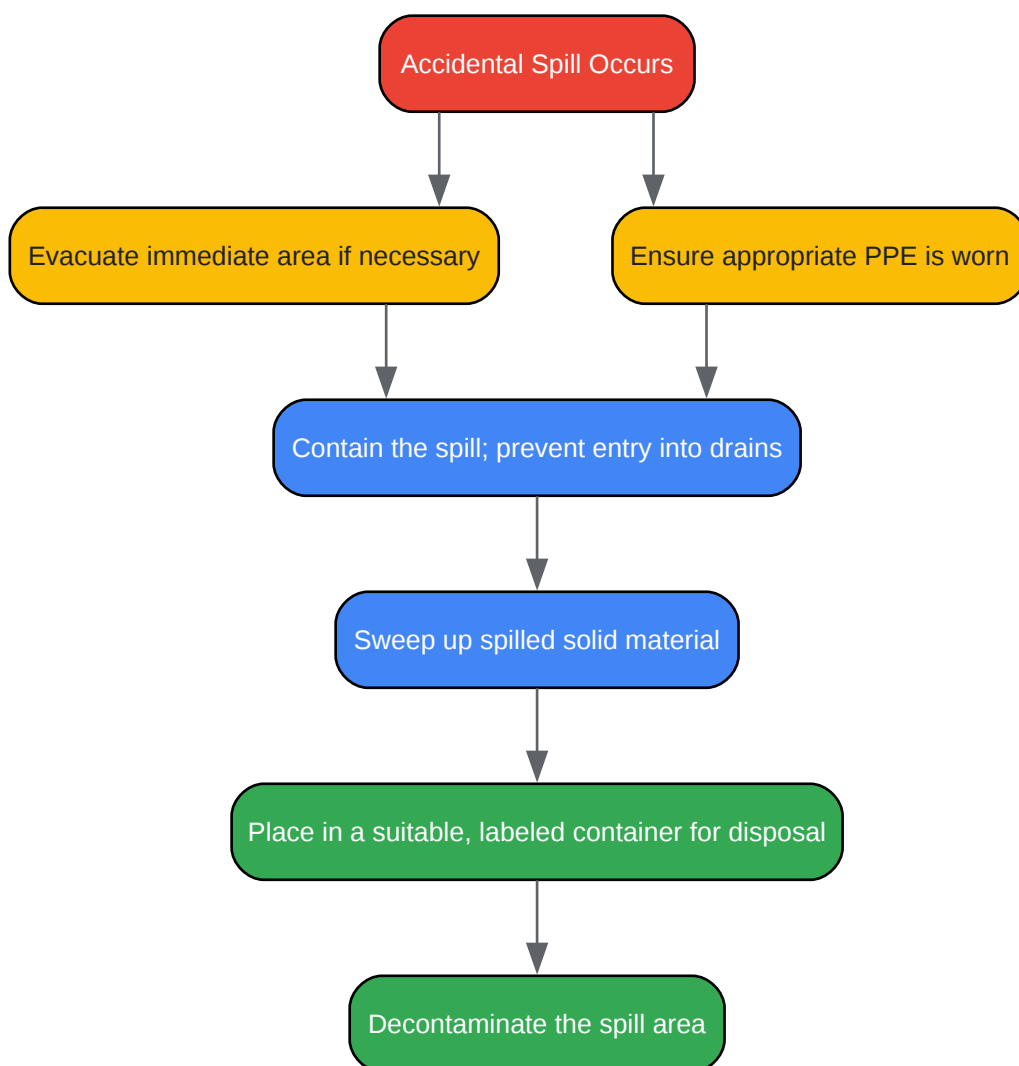
## Experimental Protocols: Safe Handling and Emergency Procedures

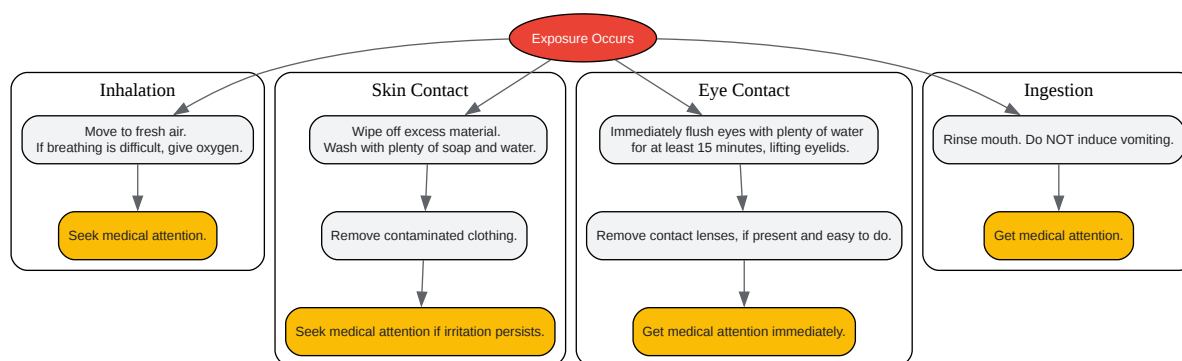
Given the nature of the substance, experimental protocols focus on safe handling and emergency response rather than specific experimental methodologies.

### General Laboratory Handling Protocol

This workflow outlines the standard procedure for handling **aluminium acetotartrate** in a laboratory setting.







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## References

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